

(3-Chlorophenyl)hydrazine CAS number and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3-Chlorophenyl)hydrazine

Cat. No.: B1595953

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An In-depth Technical Guide to **(3-Chlorophenyl)hydrazine**: Properties, Synthesis, and Applications in Drug Discovery

Introduction

(3-Chlorophenyl)hydrazine is a substituted aromatic hydrazine that serves as a pivotal building block in modern synthetic organic and medicinal chemistry. Valued for the reactive hydrazine moiety attached to a chlorinated phenyl ring, it is a key precursor for the synthesis of a wide array of heterocyclic compounds. Its most prominent application lies in the construction of indole scaffolds via the Fischer indole synthesis, a foundational reaction in the development of numerous pharmaceutical agents. This guide provides an in-depth exploration of **(3-Chlorophenyl)hydrazine**, detailing its chemical identity, synthesis, core reactivity, and applications, with a focus on its utility for researchers and professionals in drug development. The compound is most commonly supplied and utilized as its more stable hydrochloride salt, a distinction that is critical for experimental design and will be addressed herein.

Chemical Identity and Physicochemical Properties

Accurate identification of a chemical entity is fundamental for reproducible research. **(3-Chlorophenyl)hydrazine** is primarily available as a free base or as a hydrochloride salt. The salt form, **(3-Chlorophenyl)hydrazine** hydrochloride, is generally preferred in laboratory settings due to its enhanced stability and ease of handling compared to the free base.[\[1\]](#)

Chemical Identifiers

A summary of the primary identifiers for both the free base and its common hydrochloride salt is provided below.

Identifier	(3-Chlorophenyl)hydrazine (Free Base)	(3-Chlorophenyl)hydrazine Hydrochloride
CAS Number	14763-20-3 [2] [3] [4]	2312-23-4 [5] [6]
IUPAC Name	(3-chlorophenyl)hydrazine [2]	1-(3-chlorophenyl)hydrazine hydrochloride [5]
Molecular Formula	C ₆ H ₇ ClN ₂ [2]	C ₆ H ₈ Cl ₂ N ₂ [6]
InChI	InChI=1S/C6H7ClN2/c7-5-2-1-3-6(4-5)9-8/h1-4,9H,8H2 [2]	InChI=1S/C6H7ClN2.CIH/c7-5-2-1-3-6(4-5)9-8;/h1-4,9H,8H2;1H [5]
SMILES	C1=CC(=CC(=C1)Cl)NN [2]	[H+]. [Cl-].NNC1=CC=CC(Cl)=C1 [7]

Chemical Structures

The molecular structures of the free base and its hydrochloride salt are depicted below.

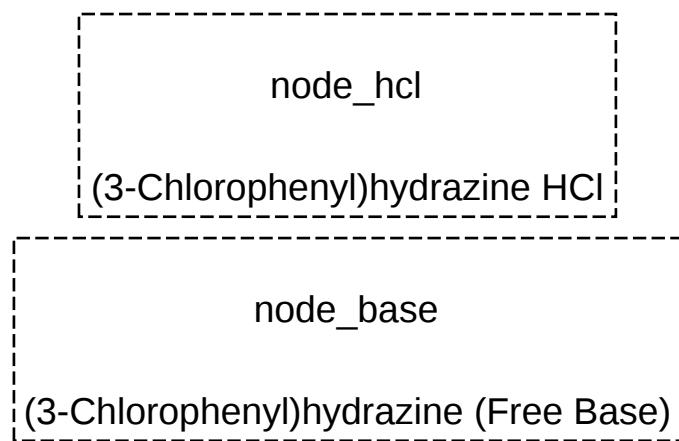
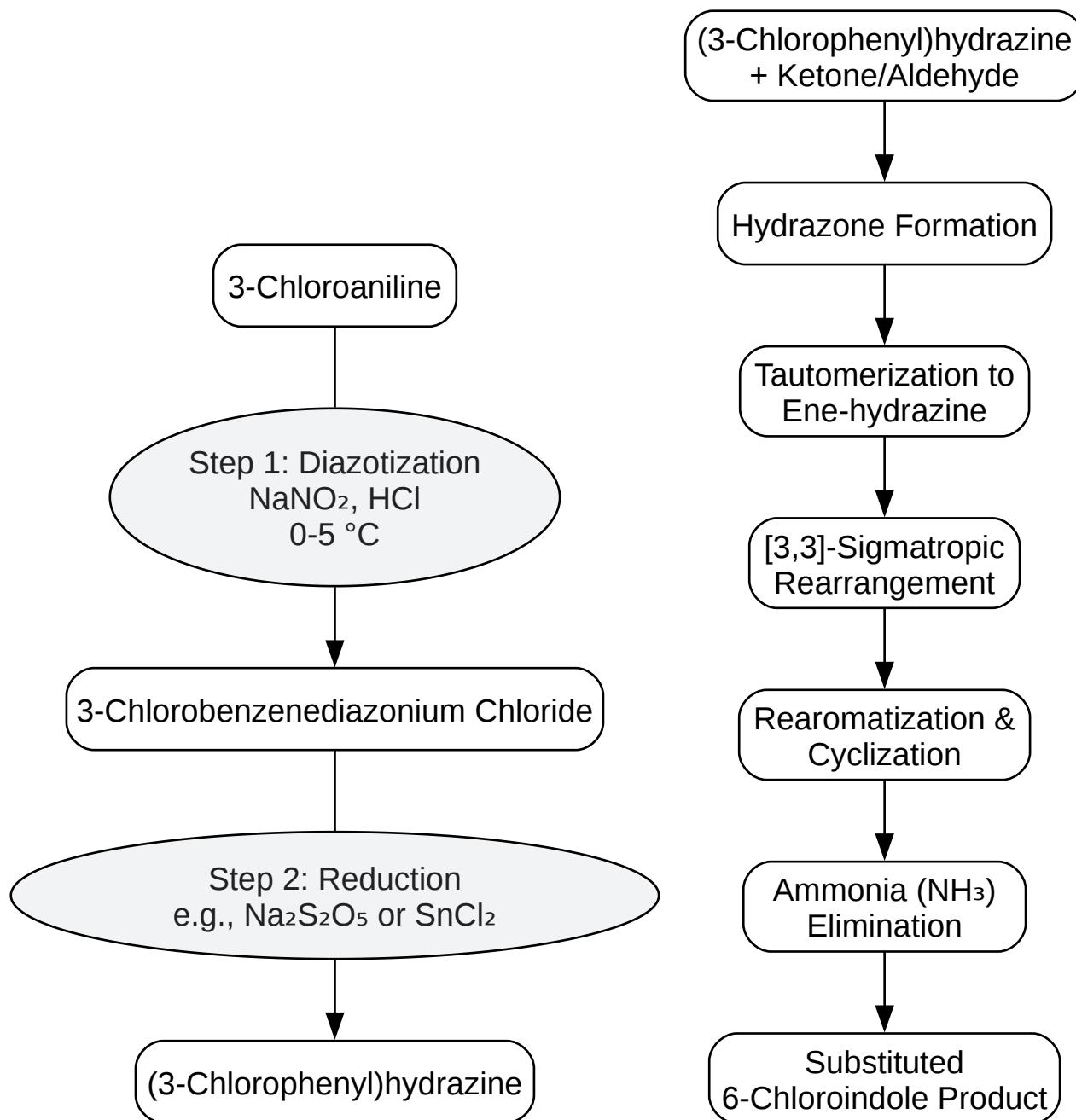


Figure 1. Chemical Structures

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References

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- To cite this document: BenchChem. [(3-Chlorophenyl)hydrazine CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595953#3-chlorophenyl-hydrazine-cas-number-and-structure]

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